

Best practices for long-term storage of GLPG0492

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Compound of Interest

Compound Name: GLPG0492

Cat. No.: B607653

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GLPG0492 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **GLPG0492**.

Frequently Asked Questions (FAQs) and Troubleshooting

Q1: What are the recommended long-term storage conditions for solid **GLPG0492**?

A1: For long-term stability, solid **GLPG0492** should be stored at -20°C for up to 3 years or at 4°C for up to 2 years.^[1] To prevent degradation, it is crucial to store the compound in a tightly sealed container to minimize exposure to moisture.

Q2: How should I store stock solutions of **GLPG0492**?

A2: Prepared stock solutions of **GLPG0492** have different stability profiles based on the storage temperature. For maximum longevity, store stock solutions at -80°C, which ensures stability for up to 2 years.^{[1][2]} Alternatively, storage at -20°C is suitable for a period of up to 1 year.^{[1][2]} It is advisable to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles, which can compromise the integrity of the compound.

Q3: My **GLPG0492** solution appears to have precipitated after storage. What should I do?

A3: Precipitation can occur if the solution has been stored at a lower temperature than is ideal for its solvent or if the concentration exceeds its solubility at that temperature. Gentle warming and/or sonication can be used to help redissolve the precipitate.^[2] Always ensure the solution is clear and fully dissolved before use in an experiment.

Q4: What solvents are recommended for dissolving **GLPG0492**?

A4: **GLPG0492** is soluble in Dimethyl Sulfoxide (DMSO) at a concentration of at least 50 mg/mL.^[1] For in vivo experiments, specific formulations using a combination of solvents such as DMSO, PEG300, Tween-80, and saline, or DMSO and corn oil are recommended to achieve a clear solution.^{[1][2]}

Q5: Is **GLPG0492** sensitive to light or moisture?

A5: While specific studies on the light sensitivity and hygroscopicity of **GLPG0492** are not readily available, general best practices for handling chemical compounds should be followed. It is recommended to store **GLPG0492**, both in solid form and in solution, in amber vials or other light-protecting containers. The solid compound should be stored in a desiccated environment to prevent moisture absorption, which can degrade the compound and affect experimental results.

Data Presentation

Table 1: Long-Term Storage Conditions for **GLPG0492**

Form	Storage Temperature	Duration of Stability
Solid (Powder)	-20°C	3 years ^[1]
	4°C	2 years ^[1]
In Solvent	-80°C	2 years ^{[1][2]}
	-20°C	1 year ^{[1][2]}

Table 2: Solubility of **GLPG0492**

Solvent	Concentration
DMSO	≥ 50 mg/mL[1]

Experimental Protocols

Protocol: Preparation of a 10 mM **GLPG0492** Stock Solution in DMSO

Materials:

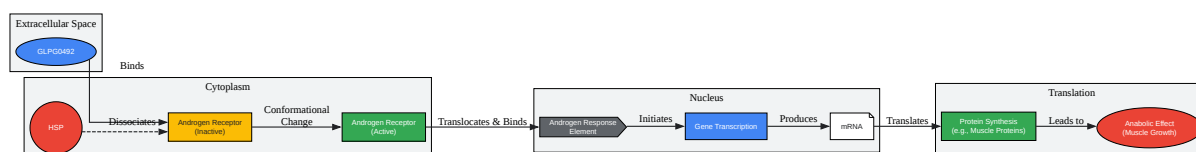
- **GLPG0492** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes

Methodology:

- Preparation: Allow the vial of solid **GLPG0492** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **GLPG0492** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.8933 mg of **GLPG0492** (Molecular Weight: 389.33 g/mol).
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **GLPG0492**.
- Mixing: Vortex the solution until the **GLPG0492** is completely dissolved. If necessary, gentle warming or brief sonication can be used to aid dissolution.

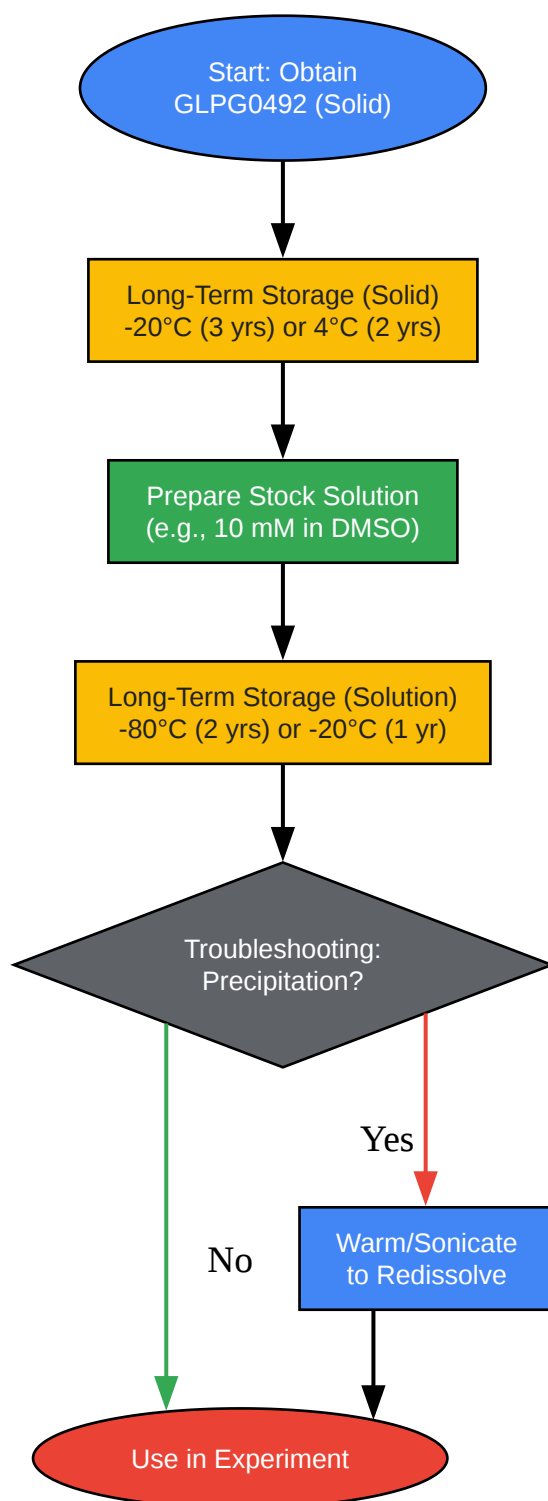
- Storage: Aliquot the stock solution into single-use, light-protected vials and store at -80°C for up to 2 years or -20°C for up to 1 year.

Visualizations



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Caption: **GLPG0492** Signaling Pathway.



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Caption: **GLPG0492** Experimental Workflow.

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References

- 1. Characterization of GLPG0492, a selective androgen receptor modulator, in a mouse model of hindlimb immobilization - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Characterization of GLPG0492, a selective androgen receptor modulator, in a mouse model of hindlimb immobilization - PubMed [pubmed.ncbi.nlm.nih.gov]
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